

4-(2-Morpholin-4-ylethoxy)benzonitrile in oncology research

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Compound of Interest

Compound Name: 4-(2-Morpholin-4-ylethoxy)benzonitrile

Cat. No.: B1274082

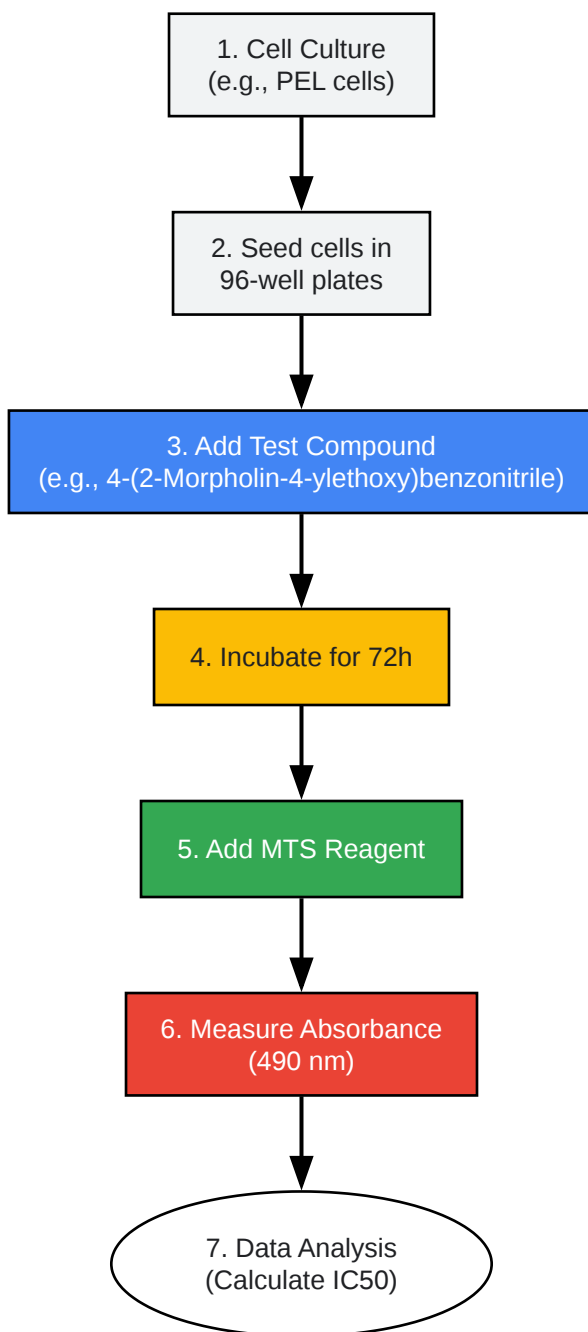
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The PI3K/Akt/mTOR Signaling Pathway in Oncology

The Phosphatidylinositol 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) pathway is a crucial intracellular signaling cascade that plays a pivotal role in regulating the cell cycle, promoting cell growth and proliferation, and inhibiting apoptosis (programmed cell death).^{[1][3]} The pathway is activated by a variety of extracellular signals, including growth factors and hormones, which bind to receptor tyrosine kinases (RTKs) on the cell surface.^[4]

Upon activation, PI3K phosphorylates phosphatidylinositol (4,5)-bisphosphate (PIP₂) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP₃).^[4] PIP₃ acts as a second messenger, recruiting and activating downstream effectors, most notably the serine/threonine kinase Akt (also known as Protein Kinase B).^[4] Activated Akt then phosphorylates a multitude of substrates, leading to the activation of mTOR, a key regulator of protein synthesis and cell growth.^{[1][4]} The dysregulation of this pathway, through mutations or amplification of its components, is a frequent event in human cancers, making it a prime target for therapeutic intervention.^{[2][3]}





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